

Application Notes and Protocols: 1-((4-Nitrobenzyl)sulfonyl)pyrrolidine in Medicinal Chemistry

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Compound of Interest

Compound Name: 1-((4-Nitrobenzyl)sulfonyl)pyrrolidine

Cat. No.: B1280783

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Introduction

1-((4-Nitrobenzyl)sulfonyl)pyrrolidine is a synthetic compound of interest in medicinal chemistry, primarily recognized for its potential role in modulating cellular signaling pathways. Its structure, featuring a nitrobenzyl group linked to a pyrrolidine ring via a sulfonamide bridge, suggests its potential as a scaffold for developing targeted therapeutic agents. These application notes provide an overview of its known biological context, physicochemical properties, and generalized protocols for its synthesis and biological evaluation.

Physicochemical Properties

A summary of the key physicochemical properties of **1-((4-Nitrobenzyl)sulfonyl)pyrrolidine** is presented in Table 1. These properties are essential for its handling, formulation, and interpretation of biological data.

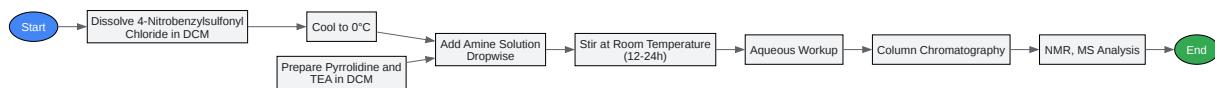
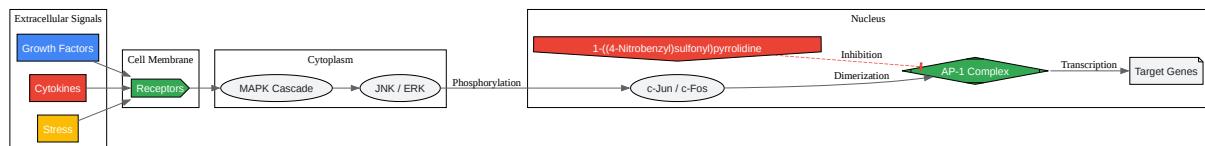
Table 1: Physicochemical Properties of **1-((4-Nitrobenzyl)sulfonyl)pyrrolidine**

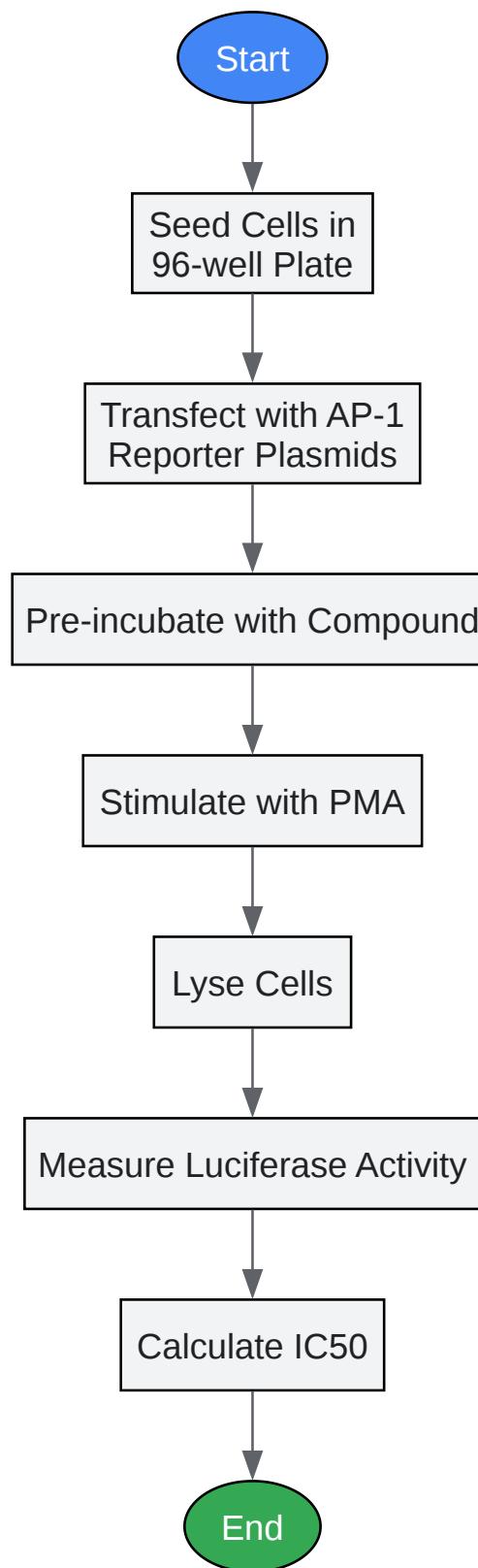
Property	Value	Reference
CAS Number	340041-91-0	[1] [2]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₄ S	[1] [2]
Molecular Weight	270.30 g/mol	[2]
Appearance	Not specified in literature; likely a solid	
Solubility	Not specified in literature; likely soluble in organic solvents like DMSO and ethanol	
Storage	Sealed in a dry environment at 2-8°C is recommended.	[2]

Biological Context and Mechanism of Action

1-((4-Nitrobenzyl)sulfonyl)pyrrolidine has been implicated as a modulator of the Activator Protein-1 (AP-1) transcription factor signaling pathway. AP-1 is a critical regulator of gene expression involved in a wide array of cellular processes, including proliferation, differentiation, apoptosis, and inflammatory responses.

The AP-1 transcription factor is typically a heterodimer composed of proteins from the Jun and Fos families. Its activity is tightly regulated by upstream signaling cascades, including the mitogen-activated protein kinase (MAPK) pathways. By potentially interfering with the AP-1 pathway, **1-((4-Nitrobenzyl)sulfonyl)pyrrolidine** may exert effects on these fundamental cellular functions, making it a valuable tool for studying these processes and a potential starting point for the development of novel therapeutics targeting diseases with dysregulated AP-1 activity, such as cancer and inflammatory disorders.



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References

- 1. 1-((4-Nitrobenzyl)sulfonyl)pyrrolidine | C11H14N2O4S | CID 12099957 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 1-((4-Nitrobenzyl)sulfonyl)pyrrolidine in Medicinal Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1280783#use-of-1-4-nitrobenzyl-sulfonyl-pyrrolidine-in-medicinal-chemistry>]

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